

commercial availability and suppliers of 3,3',5,5'-Tetramethylbiphenyl

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Compound of Interest

Compound Name: **3,3',5,5'-Tetramethylbiphenyl**

Cat. No.: **B1348514**

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An In-depth Technical Guide to **3,3',5,5'-Tetramethylbiphenyl** for Researchers and Drug Development Professionals

This technical guide provides a comprehensive overview of **3,3',5,5'-tetramethylbiphenyl**, a significant organic compound with applications in chemical synthesis and potential relevance to drug discovery. This document details its commercial availability, synthesis protocols, physicochemical properties, and its role in scientific research, presented in a format tailored for researchers, scientists, and professionals in drug development.

Commercial Availability and Suppliers

3,3',5,5'-Tetramethylbiphenyl is readily available from a variety of chemical suppliers. Researchers can procure this compound in various purities and quantities to suit their experimental needs. Below is a summary of prominent suppliers.

Supplier	CAS Number	Purity	Additional Notes
Santa Cruz Biotechnology	25570-02-9	-	Biochemical for proteomics research.
Sigma-Aldrich (AldrichCPR)	25570-02-9	-	Provided for early discovery research; buyer assumes responsibility for identity and purity confirmation as analytical data is not collected by the supplier. [1] [2]
TCI America	25570-02-9	≥97.0% (GC), 98.0+% [3]	Available as crystals, powder, or crystalline powder. [4]
Fisher Scientific	25570-02-9	98.0+% (TCI America) [3]	Distributes products from TCI America.
Lab Pro Inc.	25570-02-9	Min. 98.0% (GC) [5]	Sold as a white solid. [5]
ChemicalBook	25570-02-9	-	Lists multiple suppliers and provides aggregated data. [6] [7]
Benchchem	25570-02-9	-	-

Physicochemical Properties

The fundamental physical and chemical properties of **3,3',5,5'-tetramethylbiphenyl** are summarized below. This data is crucial for its handling, storage, and application in experimental setups.

Property	Value	Source
Molecular Formula	C ₁₆ H ₁₈	[1] [5] [8]
Molecular Weight	210.31 g/mol	[9] [1] [8]
CAS Number	25570-02-9	[9] [1] [5] [8]
Appearance	White solid (crystals or powder)	[5]
Melting Point	45.0-51.0 °C [4] , 50 °C [5]	[4] [5]
IUPAC Name	3,3',5,5'-Tetramethyl-1,1'-biphenyl	[8]
SMILES String	Cc1cc(cc(c1)c2cc(cc(c2)C)C)C	[1]
InChI Key	CMZYGFLOKOQMKF-UHFFFAOYSA-N	[1]

Synthesis and Experimental Protocols

The synthesis of **3,3',5,5'-tetramethylbiphenyl** can be achieved through various methods. A common approach involves a palladium-catalyzed cross-coupling reaction.

Palladium-Catalyzed Synthesis from 2,4-Dimethylbenzoic Acid

This protocol outlines a method for synthesizing **3,3',5,5'-tetramethylbiphenyl** with a reported yield of 60%.[\[6\]](#)

Materials:

- 2,4-dimethylbenzoic acid
- Palladium diacetate (Pd(OAc)₂)
- Silver carbonate (Ag₂CO₃)
- Dipotassium hydrogenphosphate (K₂HPO₄)

- 1,2-dimethoxyethane (glycol dimethyl ether)
- Argon gas
- 10 mL pressure-resistant reaction tube
- Silica gel for column chromatography
- Thin-layer chromatography (TLC) apparatus

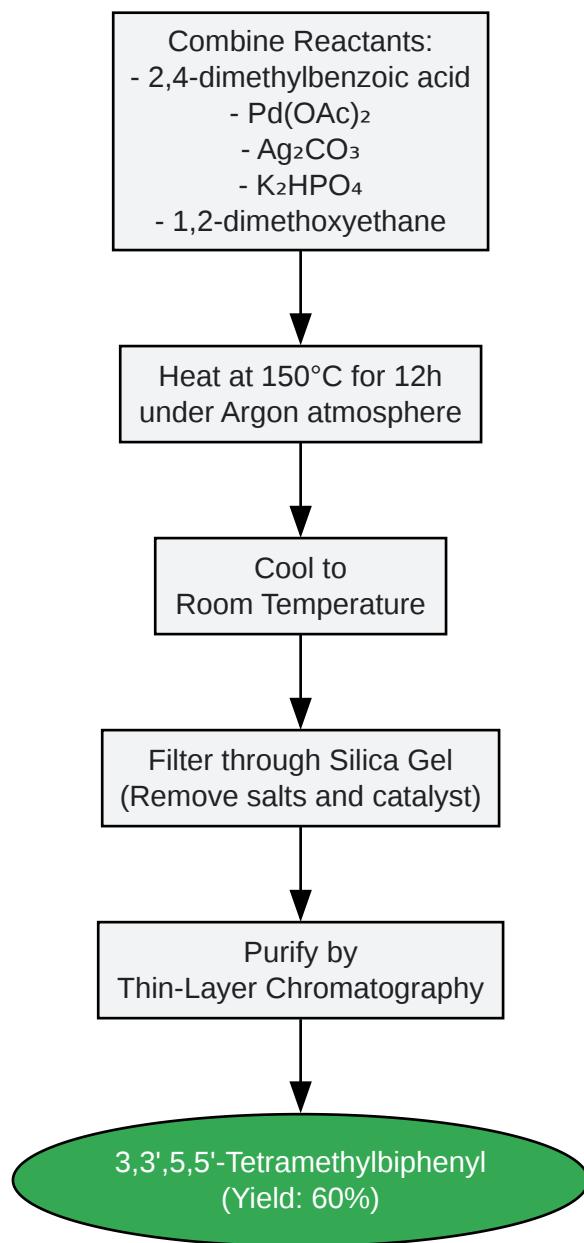
Procedure:

- To a 10 mL pressure-resistant reaction tube, add 0.0300 g (0.2 mmol) of 2,4-dimethylbenzoic acid, 0.0045 g (0.02 mmol) of palladium acetate, 0.0689 g (0.25 mmol) of silver carbonate, and 0.0087 g (0.05 mmol) of dipotassium phosphate.[6]
- Add 0.6 mL of 1,2-dimethoxyethane to the reaction tube.[6]
- Seal the tube and place it under an inert argon atmosphere.[6]
- Stir the reaction mixture at 150 °C for 12 hours.[6]
- After the reaction, allow the mixture to cool to room temperature.[6]
- Filter the mixture through a column of silica gel to remove salts and the catalyst.[6]
- Purify the resulting product by thin-layer chromatography to isolate **3,3',5,5'-tetramethylbiphenyl**.[6]

Structural Characterization Data:[6]

- ^1H NMR (400 MHz, CDCl_3): δ [ppm] = 7.19 (s, 4H), 6.97 (s, 2H), 2.37 (s, 12H)
- ^{13}C NMR (100 MHz, CDCl_3): δ [ppm] = 141.5, 138.1, 128.7, 125.1, 21.4
- GCMS (CI) m/z: Calculated for $\text{C}_{16}\text{H}_{18}$ [M] 210.14, Found 210.10

Below is a diagram illustrating the experimental workflow for this synthesis.

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Palladium-Catalyzed Synthesis Workflow

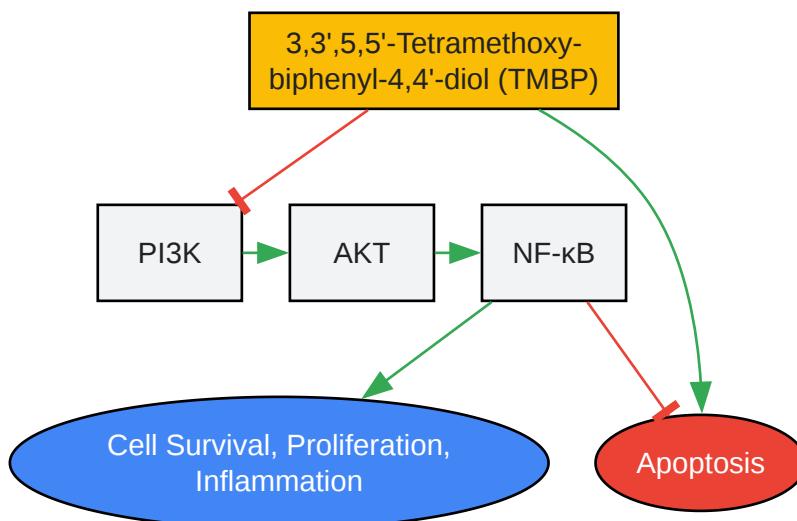
Applications in Research and Drug Development

3,3',5,5'-Tetramethylbiphenyl serves as a precursor in the synthesis of other complex molecules.^[7] For instance, it is used to prepare 3,3',5,5'-tetramethylenebiphenyl tetraanion and can be oxidized with potassium permanganate to produce biphenyl-3,3',5,5'-tetracarboxylic acid.^[7]

While direct applications of **3,3',5,5'-tetramethylbiphenyl** in drug development are not extensively documented, its structural analogs have shown significant biological activity. A closely related compound, 3,3',5,5'-Tetramethoxybiphenyl-4,4'-diol (TMBP), a derivative of 2,6-dimethoxyphenol, has demonstrated antitumor activity against lung cancer cells (NCI-H460). [10]

This antitumor effect is associated with the modulation of the PI3K/AKT/NF- κ B signaling pathway.[10] TMBP treatment was found to decrease the levels of PI3K, AKT, and NF- κ B, leading to apoptosis-like cell death in the cancer cell line.[10] This suggests that the tetramethylbiphenyl scaffold could be a valuable starting point for the design of novel anticancer agents.

The PI3K/AKT/NF- κ B pathway is a critical regulator of cell survival, proliferation, and inflammation, and its dysregulation is a hallmark of many cancers. The diagram below illustrates the inhibitory effect of TMBP on this pathway.



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Inhibitory Effect of TMBP on the PI3K/AKT/NF- κ B Pathway

This guide provides a foundational understanding of **3,3',5,5'-tetramethylbiphenyl** for its practical application in a research setting. The commercial availability, detailed properties, and synthesis protocols, combined with insights into the biological activities of its analogs, underscore its potential for further investigation in synthetic chemistry and medicinal research.

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